

A Comprehensive Technical Guide to the Safe Handling of Diethyl Dibromomalonate

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Compound of Interest

Compound Name: *Diethyl dibromomalonate*

Cat. No.: *B1346896*

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This guide provides an in-depth overview of the safety data and handling precautions for **diethyl dibromomalonate**. The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding of the risks associated with this chemical and the necessary measures to mitigate them.

Chemical Identification and Physical Properties

Diethyl dibromomalonate is a combustible liquid that is incompatible with strong oxidizing agents, strong acids, and strong bases.^[1] It is crucial to be aware of its physical and chemical properties to handle it safely in a laboratory setting.

Property	Value	Reference(s)
Molecular Formula	C7H10Br2O4	[2]
Molecular Weight	317.96 g/mol	
Appearance	Liquid	
Color	Clear, light yellow	[2]
Boiling Point	140-143 °C at 18 mmHg	[2]
Density	1.68 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.484	[2]
Solubility	Soluble in benzene, CCl ₄ , DMSO, THF. Does not mix well with water.	[2] [3] [4]
Storage Temperature	Store under inert gas (nitrogen or Argon) at 2-8°C.	[2]

Toxicological Information

Diethyl dibromomalonate is classified as a hazardous substance that can cause severe skin burns and eye damage.[\[5\]](#) It is also a lachrymator, meaning it can irritate the eyes and cause tearing.[\[5\]](#)[\[6\]](#) While specific quantitative toxicological data such as LD₅₀ values are not extensively available in the provided search results, the qualitative hazards are well-documented.

Hazard Type	Description	Reference(s)
Skin Corrosion/Irritation	Causes severe skin burns. [5] Prolonged or repeated exposure may lead to redness, swelling, and thickening of the skin. [3]	
Eye Damage/Irritation	Risk of serious eye damage. [3] Direct contact can produce severe chemical burns, pain, tears, and sensitivity to light. [3]	
Inhalation	Inhalation of vapors or mists may be extremely hazardous, potentially causing lung edema and damage to the respiratory tract. [3] Symptoms can include coughing, choking, dizziness, headache, and nausea. [3]	
Ingestion	Harmful if swallowed. [3] Can produce severe chemical burns in the oral cavity and gastrointestinal tract. [3] Ingestion of less than 150 grams may be fatal or cause serious health damage. [3]	
Developmental Toxicity	Animal studies suggest that human exposure may result in developmental toxicity. [3] Foetal abnormalities have been observed in mothers who consumed large doses of bromides during pregnancy. [3]	
Carcinogenicity	No components of this product present at levels greater than or equal to 0.1% are listed as a	

carcinogen by OSHA, IARC, or
NTP.[\[7\]](#)

Handling and Storage Precautions

Proper handling and storage procedures are critical to minimize the risks associated with **diethyl dibromomalonate**.

Handling:

- Avoid all personal contact, including inhalation of vapors.[\[3\]](#)
- Use only under a chemical fume hood.[\[1\]](#)[\[8\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical goggles, a full-face shield, elbow-length PVC gloves, and a PVC apron.[\[3\]](#)
- When handling corrosive liquids, wear trousers or overalls outside of boots to prevent spills from entering footwear.[\[3\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage:

- Store in original, tightly sealed containers.[\[3\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store in a corrosives area.[\[1\]](#)[\[9\]](#)
- Avoid contamination with oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches) as this may result in ignition.[\[3\]](#)
- Segregate from alkalis and chemicals readily decomposed by acids (e.g., cyanides, sulfides, carbonates).[\[3\]](#)

- Reacts with mild steel and galvanized steel/zinc, producing hydrogen gas which may form an explosive mixture with air.[\[3\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate action is necessary.

First-Aid Measures:

Exposure Route	First-Aid Protocol	Reference(s)
Eyes	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. [1] [3] Ensure complete irrigation by occasionally lifting the upper and lower lids. [3] Seek immediate medical attention. [1]	
Skin	Immediately flush the body and clothes with large amounts of water, using a safety shower if available. [3] Quickly remove all contaminated clothing, including footwear. [3] Call a physician immediately. [1]	
Inhalation	If fumes or combustion products are inhaled, remove the person from the contaminated area to fresh air. [3] Lay the patient down and keep them warm and rested. [3] If not breathing, give artificial respiration, but do not use the mouth-to-mouth method if the victim ingested or inhaled the substance. [1]	
Ingestion	For advice, contact a Poisons Information Center or a doctor at once. [3] Urgent hospital treatment is likely needed. [3] DO NOT induce vomiting. [6] If the person is conscious, rinse their mouth with water. [6]	

Fire-Fighting Measures:

- Use foam, dry chemical powder, carbon dioxide, or alcohol-resistant foam as extinguishing media.[3][6][8]
- Wear full body protective clothing with breathing apparatus.[3]
- Combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[3]

Accidental Release Measures:

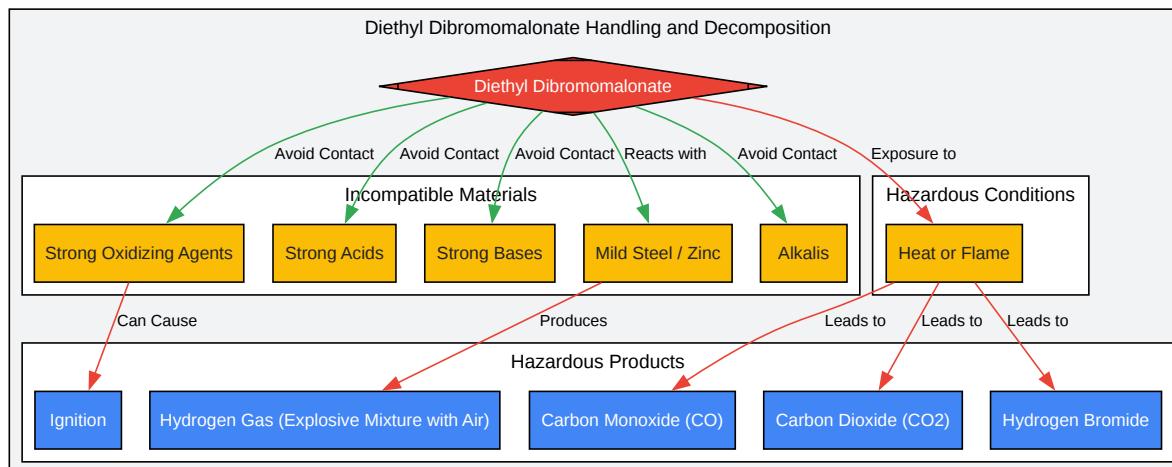
- Minor Spills: Clean up all spills immediately.[3] Avoid breathing vapors and contact with skin and eyes.[3]
- Major Spills: Clear the area of personnel and move upwind.[3] Alert Emergency Responders and inform them of the location and nature of the hazard.[3]
- Soak up the spill with inert absorbent material and place it in suitable, closed containers for disposal.[1][8]

Experimental Protocols and Methodologies

The safety data provided in the SDS is based on standardized testing protocols. For instance, the selection of appropriate gloves should be based on tests conforming to relevant standards such as EN 374 in Europe or F739 in the US.[3] The suitability and durability of a glove type depend on usage, including the frequency and duration of contact, the chemical resistance of the glove material, glove thickness, and dexterity.[3] For brief contact, a glove with a protection class of 3 or higher (breakthrough time greater than 60 minutes according to EN 374) is recommended.[3]

Reactivity and Decomposition Pathway

The following diagram illustrates the key reactivity and decomposition hazards of **diethyl dibromomalonate**.



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Caption: Reactivity and hazardous decomposition pathways for **diethyl dibromomalonate**.

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